Technical Guide: Characterization and Comparison of 2-(Isopropylamino)benzoic Acid Polymorphs

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Compound of Interest	
Compound Name:	*2-(Isopropylamino)benzoic acid*
CAS No.:	*50817-45-3*
Cat. No.:	*B1315024*

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Executive Summary & Molecular Context

2-(Isopropylamino)benzoic acid (CAS: 14428-22-9), also known as N-isopropylanthranilic acid, represents a critical structural scaffold in the development of non-steroidal anti-inflammatory drugs (NSAIDs) of the fenamate class.[1] Unlike its N-aryl analogs (e.g., Mefenamic acid, Flufenamic acid), which exhibit well-documented enantiotropic polymorphism, the N-isopropyl variant presents a unique case of conformational polymorphism driven by the flexibility of the alkyl amine substituent.[1]

This guide provides a protocol for characterizing the solid-state forms of **2-(Isopropylamino)benzoic acid**, comparing its stability and solubility profiles against its pharmacological analogs to inform drug substance development.[1]

The Mechanistic Basis of Polymorphism

To understand the solid-state behavior of this compound, one must analyze the competition between intramolecular and intermolecular forces.[1]

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The "Fenamate Motif"

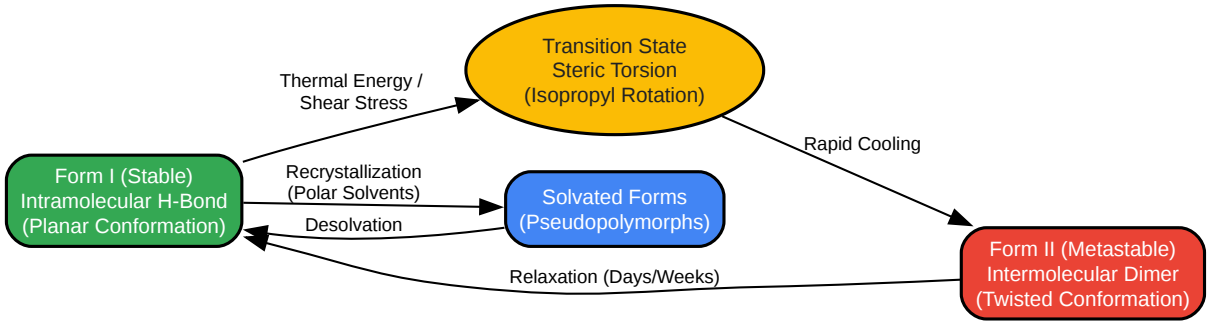
The defining feature of **2-(Isopropylamino)benzoic acid** is the intramolecular hydrogen bond between the amine nitrogen and the carbonyl oxygen (

).[1]

- Stable Form (Form I): Typically adopts a planar or near-planar conformation stabilized by this intramolecular bond.[1] This form is lipophilic and dense.[1]
- Metastable Forms (Form II/III): Arise when the isopropyl group rotates (steric torsion), breaking the intramolecular bond in favor of intermolecular hydrogen bonding (dimerization) with neighboring molecules.[1]

Conformational Switching Pathway

The following diagram illustrates the thermodynamic relationship between the predicted conformational states.



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Figure 1: Thermodynamic pathway of conformational polymorphism in N-isopropylanthranilic acid.[1] The system favors the intramolecularly bonded Form I under ambient conditions.[1]

Comparative Analysis: Isopropyl vs. Aryl Derivatives

The performance of **2-(Isopropylamino)benzoic acid** is best understood by comparing it to Mefenamic Acid, the industry-standard benchmark for fenamate polymorphism.[1]

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Table 1: Physicochemical & Polymorphic Comparison

Feature	2-(Isopropylamino)benzoic Acid	Mefenamic Acid (Benchmark)	Implications for Development
Substituent	N-Isopropyl (Alkyl, Flexible)	N-2,3-Dimethylphenyl (Aryl, Rigid)	Alkyl groups allow faster relaxation to the stable state.[1]
Dominant Polymorph	Form I (Triclinic/Monoclinic)	Form I (Triclinic)	Isopropyl variant is less likely to maintain metastable forms long-term.[1]
H-Bonding Motif	Strong Intramolecular ( )	Mixed Intra/Intermolecular	Isopropyl form has lower aqueous solubility due to "hidden" H-bond donors.[1]
Melting Point	~100–125°C (Precursor range)	230–231°C	Lower thermal stability requires gentle drying protocols.[1]
Metastability	Low (Rapid conversion to Form I)	High (Form II persists)	Easier processing for Isopropyl variant; less risk of phase change during storage.[1]

Key Insight: The N-isopropyl group lacks the steric bulk of the phenyl ring found in Mefenamic acid.[1] Consequently, the energy barrier to revert from a metastable form to the stable Form I is lower.[1] Researchers should expect rapid conversion to the stable form during processing.[1]

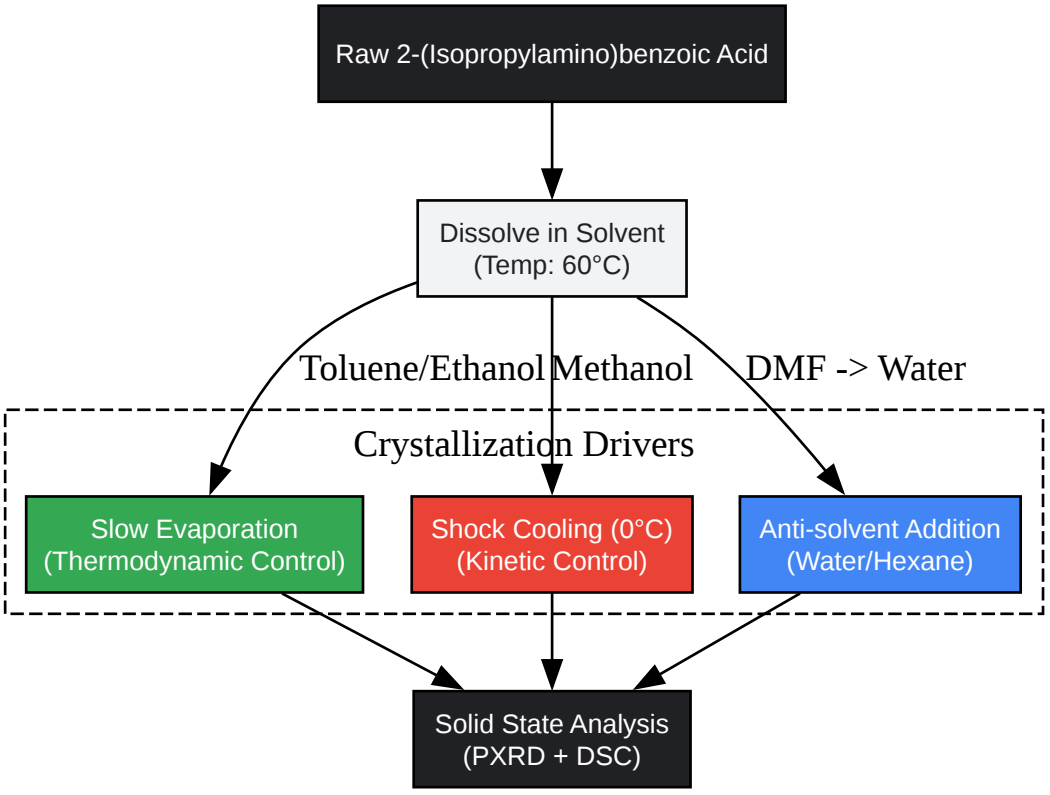
Experimental Protocols for Characterization

To definitively identify and separate the polymorphs, the following self-validating workflow is recommended.

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Polymorph Screening Workflow

Do not rely on a single solvent.[1] Use a polarity-gradient approach to induce different packing motifs.[1]



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Figure 2: Screening protocol to isolate thermodynamic (stable) and kinetic (metastable) polymorphs.

Analytical Validation Steps

Every sample must undergo the following triad of tests to confirm polymorphic purity:

- Differential Scanning Calorimetry (DSC):
  - Protocol: Heat from 25°C to 150°C at 10°C/min.[1]
  - Indicator: Look for a small endotherm prior to the main melting peak.[1] This indicates a solid-solid transition (e.g., Form II

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Form I).[1]

- Validation: If the melting point shifts by >2°C between samples, you have isolated distinct forms.[1]

- Powder X-Ray Diffraction (PXRD):
  - Protocol: Scan range 2

    = 5° to 40°.[1]
  - Indicator: Focus on the low-angle region (5°–15°).[1] Changes in packing density (intermolecular spacing) are most visible here.[1]
  - Reference: Compare against the generated pattern from the single-crystal structure (if available) or the stable Form I baseline.[1]

- FTIR Spectroscopy (The "Fingerprint" Test):
  - Mechanism:[1] The N-H stretch frequency is sensitive to hydrogen bonding.[1]
  - Intramolecular (Form I):[1] Sharp band ~3300–3320 cm^{-1}.[1]
  - Intermolecular (Form II):[1] Broadened/shifted band (due to dimer formation).[1]

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